

ADX61623 solubility and preparation of stock solutions

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Compound of Interest

Compound Name: ADX61623

Cat. No.: B15543780

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ADX61623: Technical Support Resource

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility of **ADX61623** and the preparation of stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **ADX61623**?

A1: The recommended solvent for preparing stock solutions of **ADX61623** is Dimethyl Sulfoxide (DMSO).

Q2: What is the solubility of **ADX61623** in common solvents?

A2: Quantitative solubility data for **ADX61623** in pure ethanol or aqueous buffers is not readily available. However, it is soluble in DMSO. For in vivo applications, formulations using a combination of solvents are recommended to achieve a clear solution.^[1]

Q3: How should I prepare a stock solution of **ADX61623** in DMSO?

A3: A general protocol for preparing a 10 mM stock solution in DMSO is provided in the "Experimental Protocols" section below. This is a common starting concentration for in vitro experiments.

Q4: Can I dissolve **ADX61623** directly in water or saline?

A4: Direct dissolution in aqueous solutions like water or saline is not recommended due to the compound's likely low aqueous solubility. For in vivo studies, specific formulations containing co-solvents are necessary to ensure complete dissolution.[\[1\]](#)

Q5: How should I store the **ADX61623** stock solution?

A5: Store the DMSO stock solution at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#)

Q6: My **ADX61623** solution appears cloudy or has precipitates. What should I do?

A6: If you observe precipitation or cloudiness, you can try gentle warming and/or sonication to aid dissolution.[\[1\]](#) If the issue persists, refer to the "Troubleshooting Guide" below.

Solubility Data

The following table summarizes the known solubility information for **ADX61623**.

Solvent/System	Concentration	Result
DMSO	10 mM	A ready-to-use solution is commercially available [1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 5 mg/mL (15.41 mM)	Clear Solution [1]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 5 mg/mL (15.41 mM)	Clear Solution [1]
10% DMSO, 90% Corn Oil	≥ 5 mg/mL (15.41 mM)	Clear Solution [1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **ADX61623** Stock Solution in DMSO

Materials:

- **ADX61623** solid
- Anhydrous/molecular biology grade DMSO
- Sterile, conical-bottom polypropylene or glass vial
- Calibrated micropipettes
- Vortex mixer
- (Optional) Sonicator

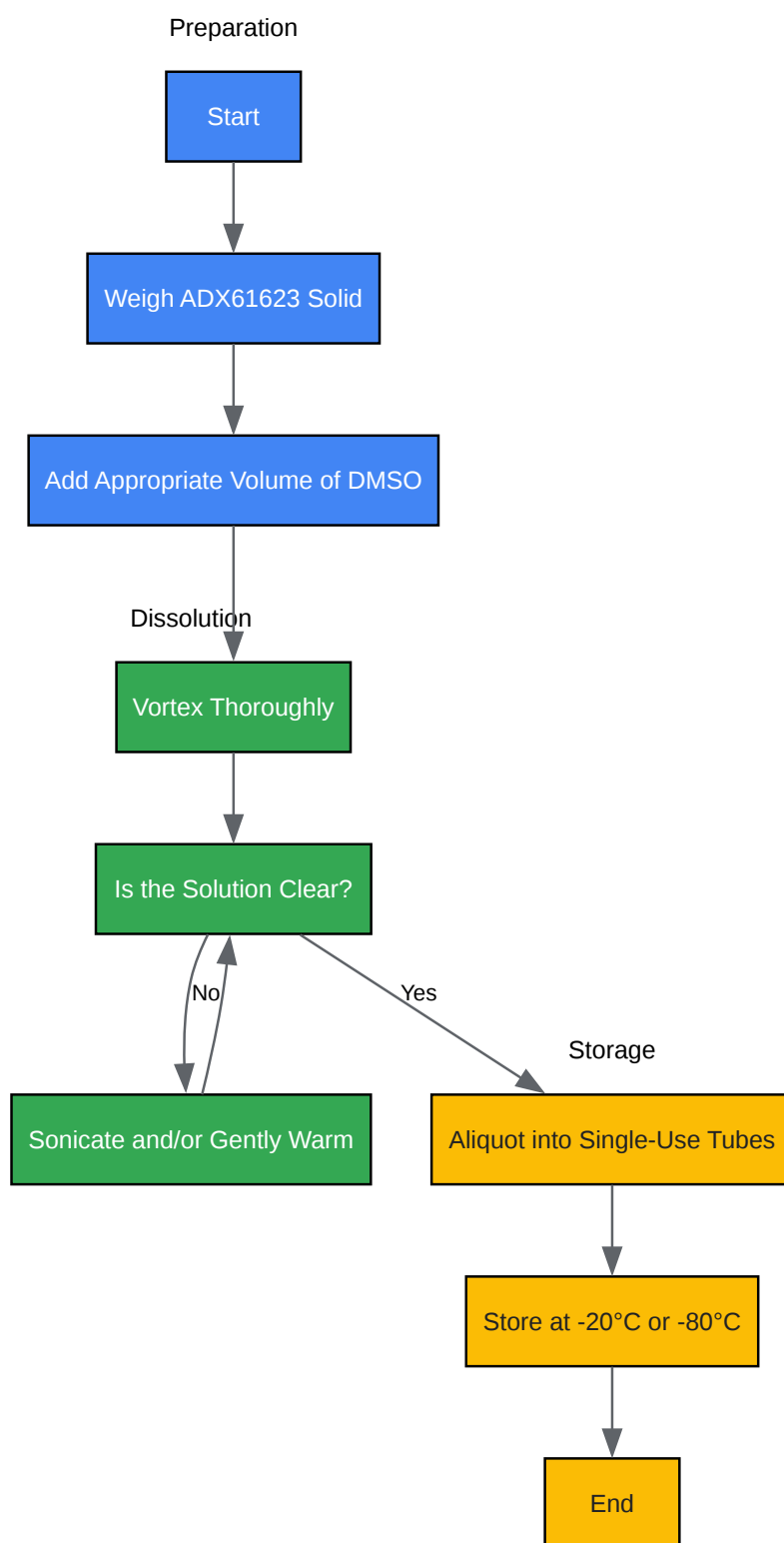
Procedure:

- Calculate the required mass: Determine the mass of **ADX61623** needed to prepare the desired volume of a 10 mM solution. The molecular weight of **ADX61623** is required for this calculation.
- Weigh the compound: Carefully weigh the calculated amount of **ADX61623** solid and transfer it to the sterile vial.
- Add DMSO: Add the calculated volume of DMSO to the vial containing the **ADX61623** solid.
- Dissolve the compound: Cap the vial tightly and vortex thoroughly. If the compound does not fully dissolve, sonicate the vial in a water bath for 5-10 minutes. Gentle warming can also be applied if necessary.
- Visual Inspection: Ensure the solution is clear and free of any visible particulates.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to one month or -80°C for up to six months.^[1]

Troubleshooting Guide

Issue	Possible Cause	Suggested Solution
Compound does not dissolve in DMSO	Insufficient mixing or low temperature.	Vortex the solution for a longer period. Use a sonicator to aid dissolution. Gentle warming of the solution may also help.
Compound has precipitated out of solution.	This can happen if the concentration exceeds the solubility limit or due to temperature changes. Try warming and sonicating the solution. If it persists, consider preparing a more dilute stock solution.	
Precipitation occurs when diluting the DMSO stock in aqueous media	The compound is not soluble in the final aqueous buffer at the desired concentration.	Decrease the final concentration of ADX61623 in the aqueous medium. Increase the percentage of DMSO in the final solution (ensure the final DMSO concentration is compatible with your experimental system). Consider using a formulation with co-solvents as described in the solubility table for in vivo applications.
Solution color changes over time	Potential compound degradation.	Prepare fresh stock solutions. Ensure proper storage conditions (protected from light, appropriate temperature). Avoid repeated freeze-thaw cycles.

Visual Guides



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Caption: Workflow for preparing an **ADX61623** stock solution.

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References

- 1. medchemexpress.com [medchemexpress.com]
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